

Application Notes and Protocols: Cell-Based Studies of Phenoxypropanoic Acid Derivatives

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Compound of Interest

Compound Name: 3-(4-Methoxyphenoxy)propanoic acid

Cat. No.: B1296055

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Introduction

While direct cell-based studies on **3-(4-Methoxyphenoxy)propanoic acid** are not extensively available in the current scientific literature, significant research has been conducted on structurally related phenoxypropanoic acid derivatives. These studies reveal potent biological activities, particularly in the areas of cancer research and metabolic regulation. This document provides a summary of the key findings, quantitative data, and detailed experimental protocols from cell-based investigations of these related compounds, offering valuable insights for researchers, scientists, and drug development professionals. The information presented here focuses on two main classes of derivatives: those with anticancer properties and the bioactive metabolite 3-(4-hydroxy-3-methoxyphenyl)propionic acid (HMPA).

I. Anticancer Phenylpropanoic Acid Derivatives

Recent advancements in oncology have highlighted the potential of novel small molecules in targeting specific cellular pathways implicated in cancer progression. Among these, derivatives of 3-(4-Phenylphenyl)propanoic acid have emerged as a promising scaffold for the development

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